

Physical characteristics of Dimethyl fumarate-2,3-D2 (melting point, boiling point).

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Compound of Interest

Compound Name: Dimethyl fumarate-2,3-D2

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In-Depth Technical Guide: Physical Characteristics of Dimethyl Fumarate-2,3-D2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physical characteristics of **Dimethyl fumarate-2,3-D2**, specifically its melting and boiling points. The information is presented to support research and development activities where this deuterated isotopologue is of interest.

Core Physical Properties

Dimethyl fumarate-2,3-D2 is a deuterated form of Dimethyl fumarate, where the two hydrogen atoms on the fumarate backbone have been replaced with deuterium. This isotopic substitution is of significant interest in drug metabolism and pharmacokinetic (DMPK) studies, as well as in mechanistic studies of the parent compound. The physical properties of this isotopically labeled molecule are crucial for its proper handling, formulation, and analysis.

Quantitative Data Summary

The melting and boiling points of **Dimethyl fumarate-2,3-D2** are summarized in the table below. These values are consistent across multiple suppliers and databases. For comparison, the corresponding values for the non-deuterated Dimethyl fumarate are also provided.

Physical Property	Dimethyl fumarate-2,3-D2	Dimethyl fumarate (non-deuterated)
Melting Point	102-106 °C[1][2]	102-105 °C[3][4][5][6]
Boiling Point	192-193 °C[1][2]	192-193 °C[3][5][6]

The data indicates that the deuteration at the 2 and 3 positions of the fumarate backbone does not significantly alter the melting or boiling point of the molecule compared to its non-deuterated counterpart.

Experimental Protocols for Determination of Physical Characteristics

The following outlines a generalized experimental methodology for the determination of the melting and boiling points of a solid compound such as **Dimethyl fumarate-2,3-D2**.

Melting Point Determination using a Digital Melting Point Apparatus

A common and accurate method for determining the melting point of a crystalline solid is through the use of a digital melting point apparatus, such as a Melt Station.

Methodology:

- **Sample Preparation:** A small, dry sample of **Dimethyl fumarate-2,3-D2** is finely powdered. The powdered sample is then packed into a capillary tube to a height of 2-3 mm.[7]
- **Apparatus Setup:** The capillary tube containing the sample is placed into the heating block of the melting point apparatus.[7]
- **Heating:** The apparatus is programmed to heat at a controlled rate. An initial rapid heating phase can be employed to approach the expected melting point, followed by a slower heating rate (e.g., 1-2 °C per minute) as the temperature nears the melting range.[7][8]
- **Observation and Recording:** The sample is observed through a magnifying lens. The temperature at which the first liquid is observed is recorded as the beginning of the melting

range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[7][8]

Boiling Point Determination

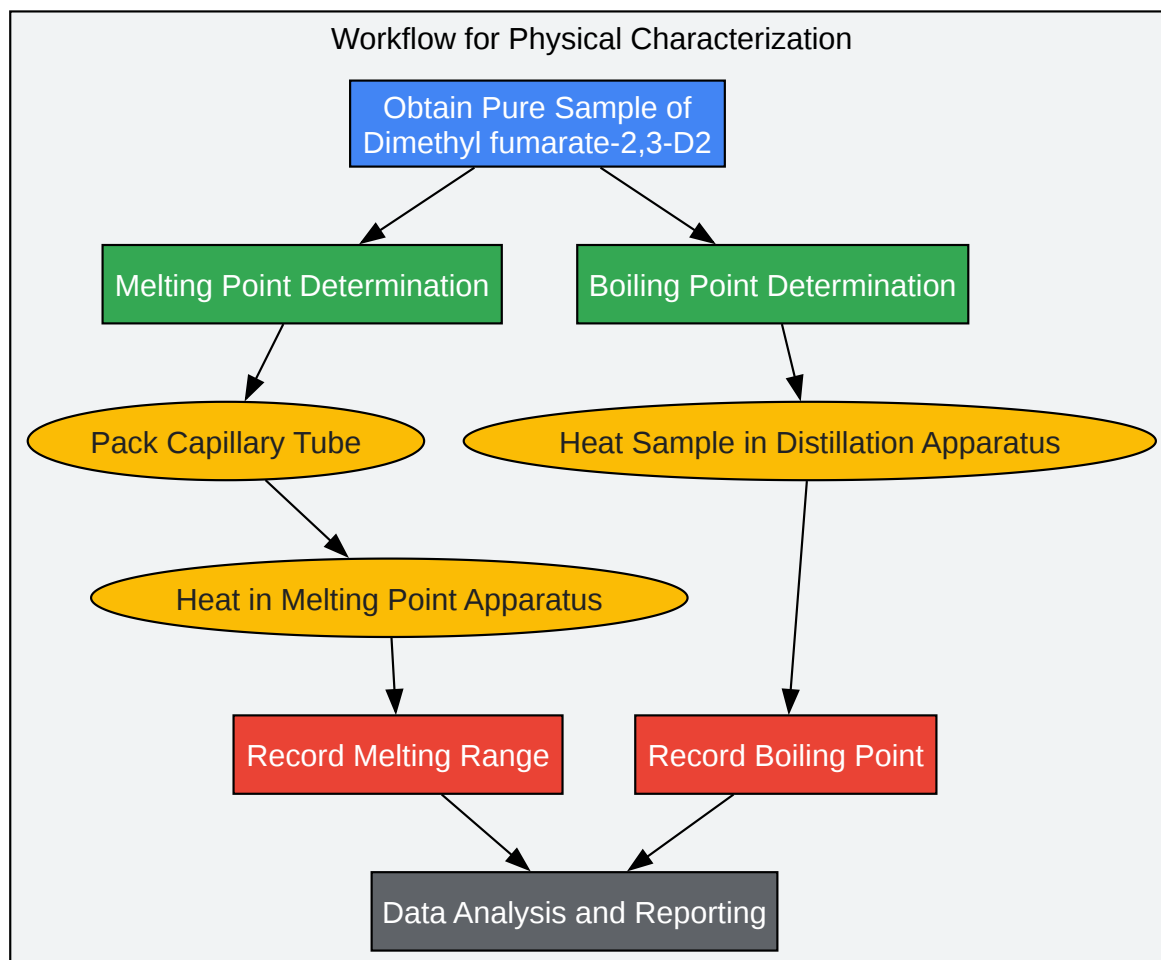
Due to the relatively high boiling point of **Dimethyl fumarate-2,3-D2**, determination would typically be performed under reduced pressure to prevent decomposition, and the boiling point at atmospheric pressure would be extrapolated. However, a simplified method at atmospheric pressure is described below.

Methodology:

- **Apparatus Setup:** A small quantity of **Dimethyl fumarate-2,3-D2** is placed in a small test tube or a distillation flask. A thermometer is positioned so that the top of the bulb is level with the side arm of the flask.
- **Heating:** The sample is heated gently in a heating mantle or an oil bath.
- **Observation and Recording:** The temperature is monitored as the liquid begins to boil and a reflux ring of condensate is observed rising up the flask. The temperature at which the vapor temperature remains constant while the liquid is boiling is recorded as the boiling point.

Workflow for Physical Characterization

The logical flow for determining the physical characteristics of a compound like **Dimethyl fumarate-2,3-D2** is depicted in the following diagram.



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Caption: Workflow for Determining the Physical Characteristics of **Dimethyl fumarate-2,3-D2**.

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